

Navigating the Synthesis Landscape: A Technical Guide to the Safe Handling of Vinylethoxysilane

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Compound of Interest

Compound Name: *Vinylethoxysilane*

Cat. No.: *B15472604*

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For Researchers, Scientists, and Drug Development Professionals

Vinylethoxysilane (VTES), a versatile organosilane, plays a crucial role in various scientific applications, including as a coupling agent and a monomer in polymer synthesis. Its bifunctional nature, possessing both a reactive vinyl group and hydrolytically sensitive ethoxy groups, makes it a valuable reagent in the development of novel materials and pharmaceuticals. However, its chemical reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols in a laboratory setting. This guide provides an in-depth overview of the safe handling, storage, and emergency procedures for **vinylethoxysilane** to ensure a secure research environment.

Physicochemical and Toxicological Profile

A comprehensive understanding of the intrinsic properties of a chemical is the foundation of its safe handling. The following tables summarize the key physical, chemical, and toxicological data for **vinylethoxysilane**.

Table 1: Physical and Chemical Properties of Vinylethoxysilane

Property	Value	Reference
CAS Number	78-08-0	[1][2]
Molecular Formula	C8H18O3Si	[3][4]
Molecular Weight	190.4 g/mol	[4]
Appearance	Colorless liquid	[3]
Odor	Odorless	[3]
Boiling Point	160-161 °C (320-321.8 °F) at 760 mmHg	[1][3]
Flash Point	34 °C (93.2 °F)	[1][3]
Density	0.903 g/mL at 25 °C	[1]
Vapor Pressure	24 hPa at 61 °C	[3]
Solubility in water	Decomposes	[1]

Table 2: Toxicological Data for Vinylethoxysilane

Test	Species	Route	Result	Reference
Skin Irritation	Rabbit	Dermal	Mild irritant effect (500 mg open)	[5]
Eye Irritation	Rabbit	Ocular	Mild irritant effect (500 mg/24H)	[5]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	16.8 mg/l (4 h)	[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	3,600 - 4,000 mg/kg	[6]

Note: On contact with water, **vinylethoxysilane** can liberate ethanol, which is known to have chronic effects on the central nervous system.[5]

Hazard Identification and Classification

Vinylethoxysilane is classified as a flammable liquid.[1][3][5] It is also a mild skin and eye irritant.[5] Inhalation of vapors may cause respiratory irritation.[7]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Experimental Protocols: Safe Handling and Use

Adherence to standardized procedures is paramount when working with **vinylethoxysilane** to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **vinylethoxysilane** in a well-ventilated area. A chemical fume hood is strongly recommended, especially when heating the substance or performing reactions that may generate aerosols.[1]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **vinylethoxysilane**:

- Eye and Face Protection: Wear chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in situations with a high risk of splashing.[2]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after handling the chemical.[2]

- Lab Coat: A flame-retardant lab coat or gown should be worn to protect personal clothing.
[7]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a full-face respirator with an appropriate filter cartridge should be used.[2]



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Personal Protective Equipment (PPE) Donning and Doffing Sequence.

Storage and Handling

- Storage: Store **vinylethoxysilane** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1][3] It should be stored in a designated flammables area.[3]
- Incompatible Materials: Keep away from strong oxidizing agents.[3]
- Moisture Sensitivity: **Vinylethoxysilane** reacts with water.[1] Protect from moisture by storing under an inert atmosphere (e.g., nitrogen) if necessary.
- Handling: Use non-sparking tools and take precautionary measures against static discharge.
[1] Ground and bond containers and receiving equipment.[2] Avoid contact with skin and eyes, and avoid inhalation of vapor.[1]

Emergency Procedures

Prompt and appropriate action during an emergency is critical to mitigating harm.

First-Aid Measures

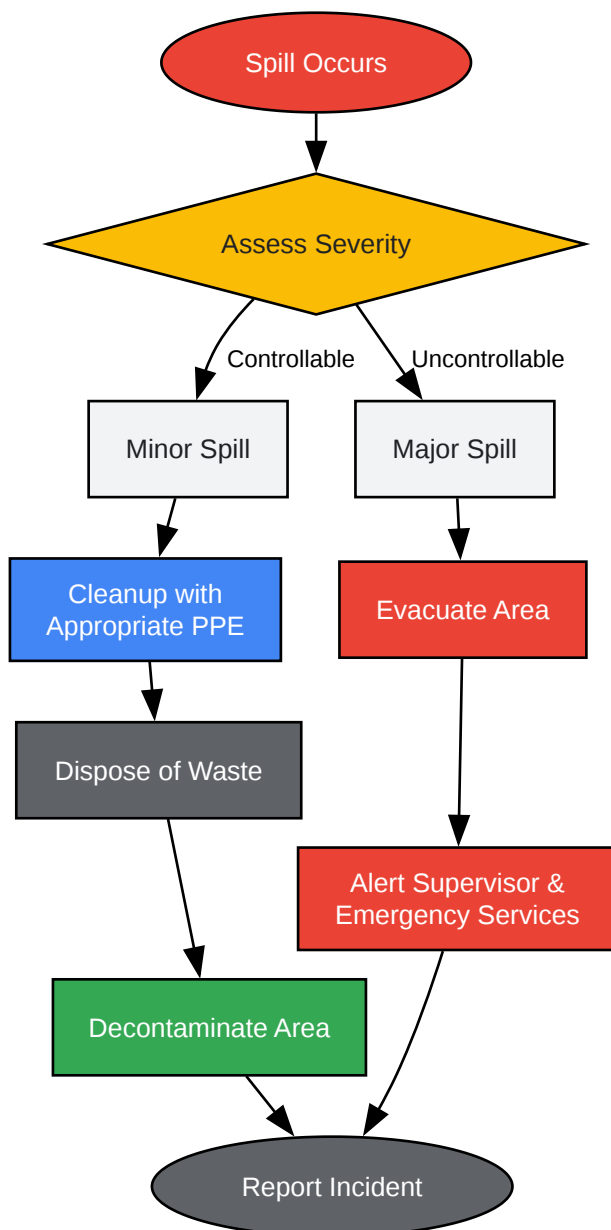
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[1\]](#)

Spill and Leak Procedures

In the event of a spill, the following steps should be taken:

- Evacuate: Immediately evacuate personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Cleanup:
 - Wear appropriate personal protective equipment, including respiratory protection if necessary.[\[2\]](#)
 - Absorb the spill with a non-combustible absorbent material (e.g., sand, earth, vermiculite).
[\[1\]](#)
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)

- Clean the spill area with soap and water.



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Decision-making workflow for responding to a **vinylethoxysilane** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5]

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: **Vinylethoxysilane** is a flammable liquid and vapor.[5] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

Disposal Considerations

Dispose of **vinylethoxysilane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1] Do not allow the chemical to enter drains.[1]

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can safely handle **vinylethoxysilane**, minimizing risks and fostering a secure laboratory environment conducive to innovation and discovery.

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